

Application Notes and Protocols for FAPbI₃ Perovskite Solar Cell Preparation

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Compound of Interest

Compound Name: Formamidine acetate

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This document provides a detailed guide for the preparation of formamidinium lead iodide (FAPbI₃) perovskite solar cells. The following protocols and data have been compiled from various scientific sources to ensure a comprehensive and practical approach for fabricating high-quality perovskite films and devices.

Experimental Protocols

The fabrication of FAPbI₃ perovskite solar cells can be broadly categorized into two main approaches: a one-step method and a two-step (or sequential deposition) method. Both methods have demonstrated the ability to produce high-efficiency solar cells.

Protocol 1: One-Step Solution Processing

This method involves the deposition of a precursor solution containing all the necessary components (formamidinium iodide and lead iodide) in a single step.

1. Substrate Preparation:

- Begin with thoroughly cleaned substrates, such as fluorine-doped tin oxide (FTO) or indium tin oxide (ITO) coated glass.
- Sequential sonication in detergent, deionized water, acetone, and ethanol (each for 15 minutes) is a standard cleaning procedure.

- Dry the substrates with a nitrogen gun and then treat with UV-ozone for 15 minutes to ensure a hydrophilic surface.

2. Precursor Solution Preparation:

- A common precursor solution is prepared by dissolving formamidinium iodide (FAI) and lead iodide (PbI₂) in a polar aprotic solvent.
- A typical solvent mixture is N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) in a 4:1 volume ratio.[\[1\]](#)
- For example, dissolve 0.12 g of FAI and 0.32 g of PbI₂ in 2 ml of DMF and stir for 8 hours to achieve a clear solution.[\[2\]](#)
- Additives such as methylammonium chloride (MACl) or cesium chloride (CsCl) can be introduced to improve the stability of the precursor solution and the final perovskite film.[\[3\]](#) For instance, a 1.63 M precursor solution can be made by dissolving 461 mg of PbI₂, 172 mg of FAI, and 14 mg of MACl in 610 μ L of DMF and 71.4 μ L of DMSO.[\[4\]](#)

3. Perovskite Film Deposition (Spin Coating):

- Transfer the prepared substrate into a nitrogen-filled glovebox.
- Dispense the precursor solution onto the substrate.
- The spin coating process typically involves a two-step program:
 - A low-speed step (e.g., 1000-2000 rpm for 10-20 seconds) to spread the solution.
 - A high-speed step (e.g., 4000-6000 rpm for 20-40 seconds) to form a uniform film.[\[1\]](#)
- During the high-speed step, an anti-solvent (such as chlorobenzene or diethyl ether) is often dripped onto the center of the rotating substrate to induce rapid crystallization and form a dense, uniform film.[\[1\]](#)[\[5\]](#) For example, 0.75 ml of chlorobenzene can be dripped after 20 seconds of the second spinning step.[\[1\]](#)

4. Annealing:

- After spin coating, the film is annealed to remove residual solvent and promote crystallization into the desired black α -phase of FAPbI₃.
- A typical annealing process involves heating the film at 150-170 °C for 10-30 minutes.^{[5][6]}
- Flash infrared annealing (FIRA) is an alternative method that uses a short, high-intensity infrared pulse (e.g., 640 ms) to anneal the film, which can be beneficial for large-scale production.^[7]

Protocol 2: Two-Step Sequential Deposition

This method involves the deposition of PbI₂ first, followed by its conversion to FAPbI₃ by reacting it with a solution of FAI.

1. PbI₂ Deposition:

- Prepare a solution of PbI₂ in DMF (e.g., 0.46 g/mL) by stirring at 70 °C overnight.^[8]
- Spin coat the PbI₂ solution onto the prepared substrate (e.g., 3000 rpm for 30 s) and then anneal at 70 °C for 10 minutes.^[8]

2. FAI Deposition and Conversion:

- Prepare a solution of FAI in a suitable solvent such as isopropanol (IPA), n-butanol (n-BuOH), or tert-butanol (t-BuOH) (e.g., 50 mg/mL).^[8]
- Spin coat the FAI solution onto the PbI₂ layer (e.g., 1500-2500 rpm for 15 s).^[8]
- This is followed by a final annealing step at a higher temperature (e.g., 170 °C for 10 minutes) to facilitate the complete conversion of PbI₂ to FAPbI₃.^[8]

Data Presentation

The following tables summarize the quantitative data for the key experimental parameters in FAPbI₃ perovskite solar cell preparation.

Table 1: Precursor Solution Compositions

Method	Precursors	Molar Ratio	Solvent(s)	Concentration	Reference
One-Step	FAI, PbI ₂	1:1	DMF	-	[2]
One-Step	FAI, PbI ₂ , MACI	1:1:1	DMF/DMSO	1.63 M	[4]
One-Step	BAI, PbI ₂	2:1	DMF/DMSO (4:1 v/v)	1.3 M	[1]
Two-Step	PbI ₂	-	DMF	0.46 g/mL	[8]
Two-Step	FAI	-	IPA, n-BuOH, or t-BuOH	50 mg/mL	[8]

Table 2: Spin Coating Parameters

Layer	Step 1 Speed (rpm)	Step 1 Duration (s)	Step 2 Speed (rpm)	Step 2 Duration (s)	Anti-solvent	Reference
One-Step FAPbI ₃	1100	20	5000	30	Chlorobenzene	[1]
One-Step FAPbI ₃	-	-	5000	20	Diethyl Ether	[5]
Two-Step PbI ₂	3000	30	-	-	-	[8]
Two-Step FAI	1500-2500	15	-	-	-	[8]

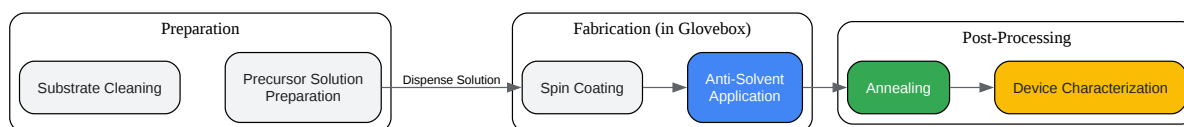
Table 3: Annealing Parameters

Method	Temperature (°C)	Duration	Atmosphere	Reference
One-Step	100	15 min	-	[1]
One-Step	150	20 min	-	[5]
One-Step	170	10 min	Air	[6]
One-Step (FIRA)	-	640 ms	-	[7]
Two-Step (PbI ₂)	70	10 min	-	[8]
Two-Step (FAPbI ₃)	170	10 min	-	[8]

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the preparation of FAPbI₃ perovskite solar cells using the one-step solution processing method.

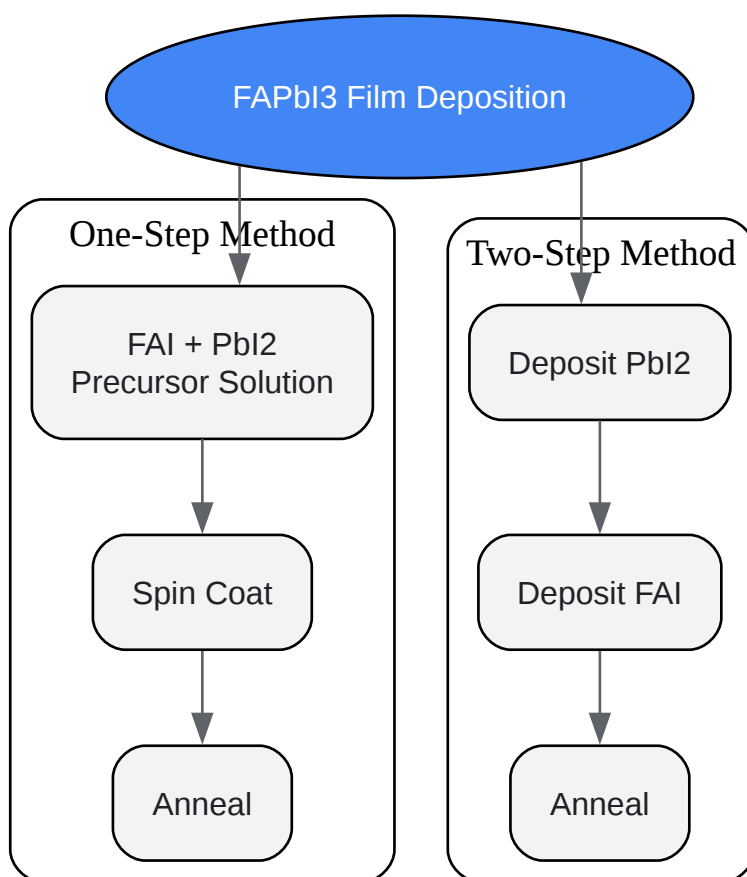


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Caption: One-step solution processing workflow for FAPbI₃ perovskite solar cells.

Logical Relationship of Deposition Methods

This diagram shows the two primary methods for FAPbI₃ film deposition.



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Caption: Comparison of one-step and two-step deposition methods for FAPbI₃ films.

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